Proper Disposal Procedures for 0990CL

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Compound of Interest

Compound Name:	*0990CL*
Cat. No.:	*B15618288*

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Chemical Identity:

- Product Name: **0990CL**
- IUPAC Name: (4-Phenyl-quinazolin-2-yl)-(4,6,6-trimethyl-1,6-dihydro-pyrimidin-2-yl)-amine
- CAS Number: 511514-03-7

This document provides essential safety and logistical information for the proper disposal of the chemical compound **0990CL**. The following procedures are based on available safety data and are intended for researchers, scientists, and drug development professionals.

Safety and Handling Summary

While some suppliers indicate that **0990CL** is shipped as a non-hazardous chemical, it is crucial to handle it with standard laboratory precautions.[1] A Safety Data Sheet (SDS) for a similar compound indicates no known hazards under GHS classification; however, comprehensive toxicological properties may not have been fully investigated.[1] Therefore, treating the substance with care and minimizing environmental release is paramount.[1]

Personal Protective Equipment (PPE) during Disposal:

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- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A standard lab coat should be worn.

Quantitative Data from Safety Data Sheet

Property	Value	Reference
GHS Classification	No data available; listed as "No known hazard" in one SDS.	[1]
Possibility of Hazardous Reactions	No data available.	[1]
Hazardous Decomposition Products	Under fire conditions: Carbon monoxide, nitrogen oxides.	[1]

Step-by-Step Disposal Protocol

This protocol outlines the recommended procedure for the disposal of **0990CL**.

1. Waste Identification and Segregation:

- Characterize the waste. Determine if the **0990CL** waste is pure, in solution, or mixed with other chemicals.
- If mixed, identify all components to assess potential hazards and incompatibilities.
- Do not mix **0990CL** waste with incompatible materials.

2. Small Quantities (Milligram Scale):

- For minute residual amounts on equipment (e.g., spatulas, weighing boats), decontaminate by rinsing with a suitable solvent (e.g., ethanol or acetone) into a designated chemical waste container.

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- Wipe down surfaces with a solvent-dampened cloth or paper towel and dispose of the cleaning materials as solid chemical waste.

3. Bulk Quantities (Gram Scale and Above) and Contaminated Materials:

- Solid Waste:
  - Collect pure **0990CL** powder or contaminated solids (e.g., gloves, paper towels) in a clearly labeled, sealed container.
  - The container label should include:
    - "Hazardous Waste" (as a precautionary measure)
    - The full chemical name: (4-Phenyl-quinazolin-2-yl)-(4,6,6-trimethyl-1,6-dihydro-pyrimidin-2-yl)-amine
    - CAS Number: 511514-03-7
    - An indication of the contents (e.g., "Solid Waste with **0990CL**")
- Liquid Waste:
  - Collect solutions of **0990CL** or rinse solvents in a designated, leak-proof, and chemically compatible waste container.
  - The container label should include the same information as for solid waste, specifying the solvent used.
  - Environmental regulations prohibit the release of this chemical into the environment, so do not dispose of it down the drain.[1]

4. Storage Pending Disposal:

- Store waste containers in a designated satellite accumulation area.
- Ensure containers are tightly sealed to prevent leaks or spills.

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- Store away from incompatible chemicals.

5. Final Disposal:

- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Provide the EHS office with a complete and accurate description of the waste.

Disposal Workflow Diagram

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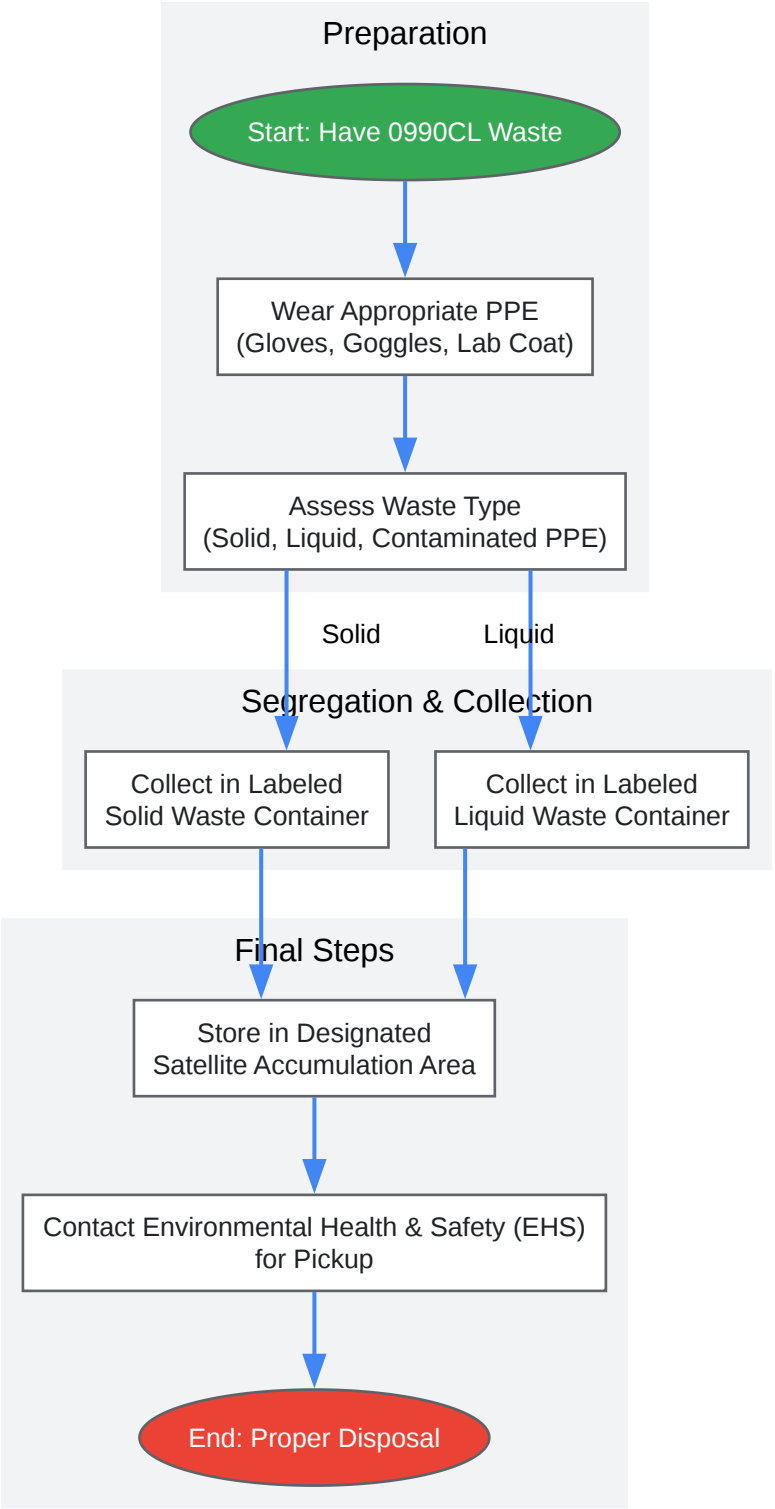
0990CL Disposal Workflow



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Caption: Workflow for the safe disposal of **0990CL** waste.

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References

- 1. combi-blocks.com [combi-blocks.com]
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